

Introduction: The Versatility of the Indazole Scaffold

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Compound of Interest

Compound Name: 1-Benzylcycloheptan-1-ol

CAS No.: 4006-73-9

Cat. No.: B156876

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3-Methyl-1H-indazole, identified by CAS number 4006-73-9, is a heterocyclic aromatic organic compound. It belongs to the indazole family, which are bicyclic structures composed of a benzene ring fused to a pyrazole ring. The indazole core is a significant scaffold in medicinal chemistry, and its derivatives have shown a wide range of biological activities.^[1] Many indazole-containing compounds have demonstrated potential as therapeutic agents, exhibiting antidepressant, anti-inflammatory, analgesic, antipyretic, anti-tumor, and anti-HIV properties.^[1]

This guide provides a comprehensive overview of 3-Methyl-1H-indazole, including its chemical properties, synthesis, applications, and a list of potential suppliers. It is intended for researchers, scientists, and professionals involved in drug development and organic synthesis.

Physicochemical Properties

A summary of the key physicochemical properties of 3-Methyl-1H-indazole is provided in the table below.

Property	Value	Source
CAS Number	4006-73-9	PubChem[2]
Molecular Formula	C ₈ H ₈ N ₂	PubChem[2]
Molecular Weight	132.16 g/mol	PubChem[2]
Appearance	Off-white to light brown solid	ChemicalBook[3]
Melting Point	113°C	ChemicalBook[3]
Boiling Point	234.08°C (estimate)	ChemicalBook[3]
SMILES	<chem>CC1=C2C=CC=CC2=NN1</chem>	PubChem[2]
InChI	1S/C8H8N2/c1-6-7-4-2-3-5-8(7)10-9-6/h2-5H,1H3,(H,9,10)	PubChem[2], Sigma-Aldrich[4]

Chemical Structure

Caption: 2D structure of 3-Methyl-1H-indazole.

Synthesis and Reactivity

3-Methyl-1H-indazole is an important intermediate in organic synthesis.[1][5] A common synthetic route involves the reaction of 2-aminoacetophenone.[1][6][7]

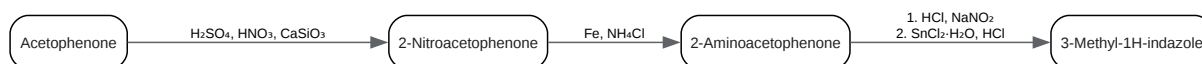
A patented synthesis process describes the following steps:

- Nitration of Acetophenone: Acetophenone is added to a mixture of sulfuric and nitric acid, followed by the addition of calcium metasilicate powder, to produce 2-nitroacetophenone.[1][7] The use of calcium silicate as a catalyst is noted to significantly increase the yield.[1]
- Reduction to Amine: The 2-nitroacetophenone is then reacted with iron powder and ammonium chloride to synthesize 2-aminoacetophenone.[1][7]
- Cyclization to Indazole: The 2-aminoacetophenone is added to hydrochloric acid, followed by the addition of an aqueous solution of sodium nitrite (NaNO₂). [6][7] This is followed by the addition of a hydrochloric acid solution of stannous chloride (SnCl₂·H₂O). The resulting

mixture is then added to ice water, and the filtrate is adjusted to an alkaline pH to precipitate the 3-Methyl-1H-indazole.[1][6][7]

This synthetic pathway is considered suitable for large-scale industrial production.[1]

Synthesis Workflow



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Caption: General synthesis workflow for 3-Methyl-1H-indazole.

3-Methyl-1H-indazole serves as a precursor for the preparation of other important compounds, such as 3-methyl-1H-indazol-5-amine and 3-methyl-5-nitro-1H-indazole.[3][5]

Applications in Research and Development

The indazole scaffold is of significant interest in pharmaceutical research due to its presence in various biologically active molecules.[8]

- **Anti-inflammatory and Antimicrobial Properties:** Derivatives of 3-Methyl-1H-indazole have been shown to possess anti-inflammatory properties in vitro by inhibiting neutrophil chemotaxis.[3][5] Additionally, certain derivatives have demonstrated antibacterial activity against both *Bacillus subtilis* and *Escherichia coli*. [3][5]
- **Histamine H3 Receptor Inhibition:** 3-Methyl-1H-indazole has been shown to inhibit histamine H3 receptor activity, suggesting potential therapeutic applications in eye diseases and bladder cancer.[3][5]
- **Intermediate for Kinase Inhibitors:** While a related compound, 3-methyl-6-nitro-1H-indazole, is a key starting material for the synthesis of the multi-targeted tyrosine kinase inhibitor Pazopanib, this highlights the importance of the substituted indazole core in the development of targeted cancer therapies.[9]

Spectroscopic Analysis

Spectroscopic methods are crucial for the structural elucidation and characterization of 3-Methyl-1H-indazole and its derivatives.[\[10\]](#)

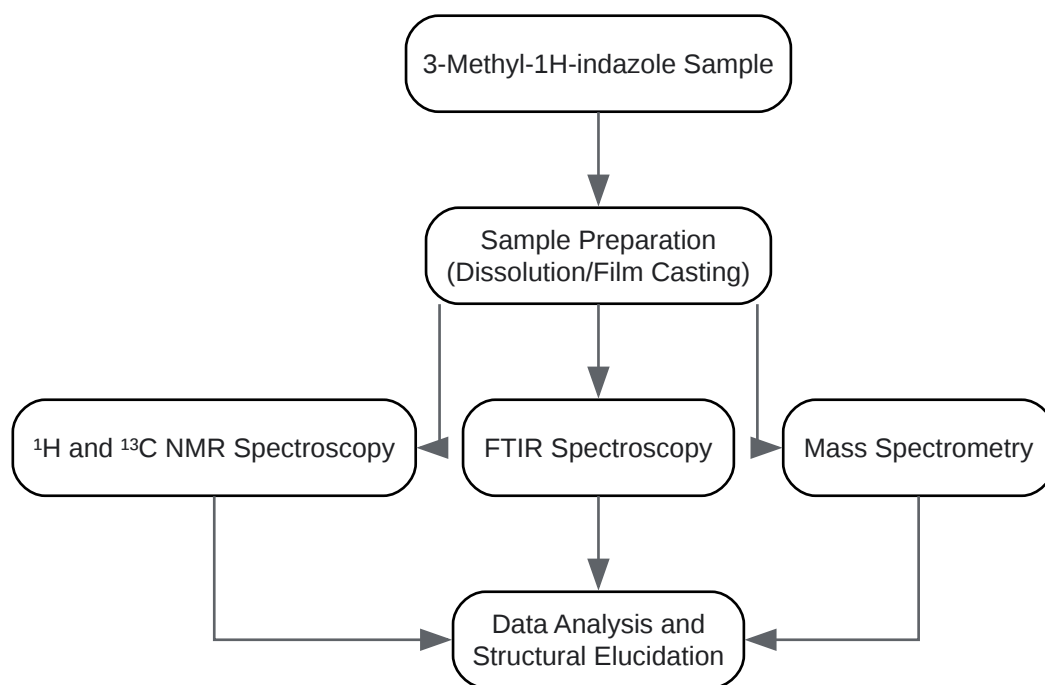
Spectroscopic Data Summary

Technique	Key Data Points	Source
^1H NMR	Characteristic signals for the aromatic protons of the indazole ring and the methyl group.	Benchchem [11]
^{13}C NMR	Signals corresponding to the carbon atoms of the bicyclic ring system and the methyl group.	PubChem [2]
Mass Spectrometry (GC-MS)	Top peaks observed at m/z 132 and 131.	PubChem [2]
Infrared (IR) Spectroscopy	Characteristic absorption bands for N-H and C-H stretching, and aromatic C=C bending.	Supporting Information [12]

General Protocol for Spectroscopic Sample Preparation

- NMR Spectroscopy: Dissolve approximately 5-10 mg of the solid sample in 0.6-0.7 mL of a suitable deuterated solvent (e.g., CDCl_3 or DMSO-d_6) in an NMR tube.[\[10\]](#)
- IR Spectroscopy: A thin film of the solid compound can be prepared on a salt plate (e.g., NaCl or KBr) by dissolving a small amount of the sample in a volatile solvent, applying it to the plate, and allowing the solvent to evaporate.[\[10\]](#)

Generalized Spectroscopic Analysis Workflow



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Caption: A generalized workflow for the spectroscopic analysis of an organic compound.

Safety and Handling

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, 3-Methyl-1H-indazole is classified as harmful if swallowed (Acute Toxicity 4, Oral).
[2]

Precautionary Statements:

- Wash hands and any exposed skin thoroughly after handling.[13]
- Do not eat, drink, or smoke when using this product.
- If swallowed, call a poison center or doctor if you feel unwell.[2]
- Rinse mouth.[2]
- Dispose of contents/container to an approved waste disposal plant.[13]

It is imperative to consult the full Safety Data Sheet (SDS) from the supplier before handling this chemical and to use appropriate personal protective equipment (PPE), including gloves and eye protection, in a well-ventilated area.[\[13\]](#)

Suppliers

3-Methyl-1H-indazole is available from various chemical suppliers. The following is a non-exhaustive list of potential suppliers:

Supplier	Notes
Sigma-Aldrich	Offers the product for early discovery research. [4]
ChemicalBook	Provides information and lists multiple suppliers. [5]
Apollo Scientific	Lists related indazole derivatives. [14]
Hyma Synthesis Pvt. Ltd.	Lists 3-dimethyl-1H-indazole, likely a typo for 3-methyl-1H-indazole. [15]
ChemUniverse	Lists related indazole carboxylic acids. [16]
ECHEMI	Lists the CAS number with a different compound name, indicating potential for multiple compounds sharing this number or database errors. [17] [18]

Disclaimer: Supplier information may change. It is recommended to verify the product specifications and availability directly with the suppliers.

References

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- CN105198813A - Synthesizing process of 3-methyl-1 H-indazole - Google P
- Frequently Asked Questions about 3-Methyl-6-nitro-1H-Indazole - Liskon Biological. [\[Link\]](#)

- 3-methyl-1H-indazole | C₈H₈N₂ | CID 820804 - PubChem - NIH. [\[Link\]](#)
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- 3-methyl-1H-indazol-5-amine | C₈H₉N₃ | CID 11298049 - PubChem. [\[Link\]](#)
- 1H-Indazole-3-Carboxylic Acid Methyl Ester - Natural Micron Pharm Tech. [\[Link\]](#)
- Supporting Information - Wiley-VCH 2007. [\[Link\]](#)
- methyl 1H-indazole-3-carboxylate | C₉H₈N₂O₂ | CID 657476 - PubChem. [\[Link\]](#)
- Order : ChemUniverse - Organic, Inorganic, Polymer, Life Sciences & Specialty chemicals for Industries & Research. [\[Link\]](#)
- What are the main applications of 1H-Indazole-3-carboxylic acid methyl ester in pharmaceuticals? - Shaanxi Bloom Tech Co., Ltd. [\[Link\]](#)

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